

A Technical Guide to Cobalt(II) Diperchlorate: Synthesis, Structure, and Applications

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Compound of Interest

Compound Name: Cobalt diperchlorate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of cobalt(II) diperchlorate, covering its chemical formula, structure, physicochemical properties, and detailed experimental protocols for its synthesis. It also explores its applications, with a particular focus on its role as a catalyst in organic synthesis relevant to drug development.

Chemical Formula and Structure

Cobalt(II) diperchlorate, commonly referred to as cobalt perchlorate, is an inorganic compound that exists in two primary forms: anhydrous and hexahydrate. Both forms are hygroscopic solids.^[1]

- Anhydrous Cobalt(II) Perchlorate:** Has the chemical formula $\text{Co}(\text{ClO}_4)_2$. It presents as a pink solid.^[1] The crystal structure is trigonal, belonging to the $R\bar{3}$ space group. In this structure, the cobalt(II) ion is in an octahedral coordination environment, bonded to six oxygen atoms from six different tridentate perchlorate (ClO_4^-) ligands.^{[1][2]}
- Cobalt(II) Perchlorate Hexahydrate:** Has the chemical formula $\text{Co}(\text{ClO}_4)_2 \cdot 6\text{H}_2\text{O}$. It appears as dark-red crystals.^[1] The structure is orthorhombic and consists of isolated hexaaquacobalt(II) cations, $[\text{Co}(\text{H}_2\text{O})_6]^{2+}$, where the cobalt ion is octahedrally coordinated to six water molecules. The perchlorate ions are not directly coordinated to the metal center but exist as counter-anions within the crystal lattice.^[1]

Physicochemical and Structural Data

Quantitative data for both the anhydrous and hexahydrate forms of cobalt(II) perchlorate are summarized in the tables below for easy comparison.

Table 1: Physical and Chemical Properties

Property	Anhydrous Cobalt(II) Perchlorate	Cobalt(II) Perchlorate Hexahydrate
Chemical Formula	$\text{Co}(\text{ClO}_4)_2$	$\text{Co}(\text{ClO}_4)_2 \cdot 6\text{H}_2\text{O}$
Molar Mass	257.83 g/mol [1]	365.93 g/mol
Appearance	Pink solid[1]	Dark-red crystals[1]
Density	3.33 g/cm ³ [1]	Data not consistently available
Melting Point	Decomposes	Decomposes at 170 °C (338 °F; 443 K)[1]
Solubility in Water	113 g/100 mL (at 25 °C)[1]	Highly soluble
Solubility in other solvents	Insoluble in ethanol and acetone[1]	Soluble in ethanol and acetone

Table 2: Crystallographic Data

Parameter	Anhydrous $\text{Co}(\text{ClO}_4)_2$	Hexahydrate --INVALID-LINK--2
Crystal System	Trigonal[2]	Orthorhombic[1]
Space Group	$R\bar{3}$ [2]	Not specified in results
Lattice Constants	$a = 4.81 \text{ \AA}$, $c = 21.44 \text{ \AA}$ [2]	$a = 7.76 \text{ \AA}$, $b = 13.44 \text{ \AA}$, $c = 5.20 \text{ \AA}$ [1]
Coordination Geometry	Octahedral CoO_6 [2]	Octahedral $[\text{Co}(\text{H}_2\text{O})_6]^{2+}$ [1]
Key Bond Length	$\text{Co-O} = 2.07 \text{ \AA}$ [2]	Not specified in results

Table 3: Spectroscopic Data

Spectroscopy	Form	Characteristic Peaks / Absorption Maxima (λ_{max})
UV-Visible	Hexahydrate (aqueous solution)	$\lambda_{\text{max}} \approx 540 \text{ nm}$ (corresponding to the pink $[\text{Co}(\text{H}_2\text{O})_6]^{2+}$ ion)[3]
Infrared (IR)	Perchlorate Anion (general)	Strong, broad peak $\sim 1064\text{-}1096 \text{ cm}^{-1}$ (asymmetric stretch, ν_3) Strong peak $\sim 621\text{-}626 \text{ cm}^{-1}$ (asymmetric bend, ν_4) Weak peak $\sim 928\text{-}936 \text{ cm}^{-1}$ (symmetric stretch, ν_1)[4][5]
Raman	Perchlorate Anion (general)	Strong peak $\sim 936 \text{ cm}^{-1}$ (symmetric stretch, ν_1) Medium peaks at $\sim 461 \text{ cm}^{-1}$ (ν_2) and $\sim 626 \text{ cm}^{-1}$ (ν_4)[4][5]

Experimental Protocols: Synthesis

Detailed methodologies for the synthesis of both hexahydrate and anhydrous cobalt(II) perchlorate are provided below. Safety Note: Perchlorate salts are strong oxidizing agents and can form explosive mixtures with organic compounds or other reducing agents. Handle with extreme care using appropriate personal protective equipment (PPE) in a fume hood.

Synthesis of Cobalt(II) Perchlorate Hexahydrate

This procedure involves the reaction of cobalt(II) carbonate with aqueous perchloric acid.

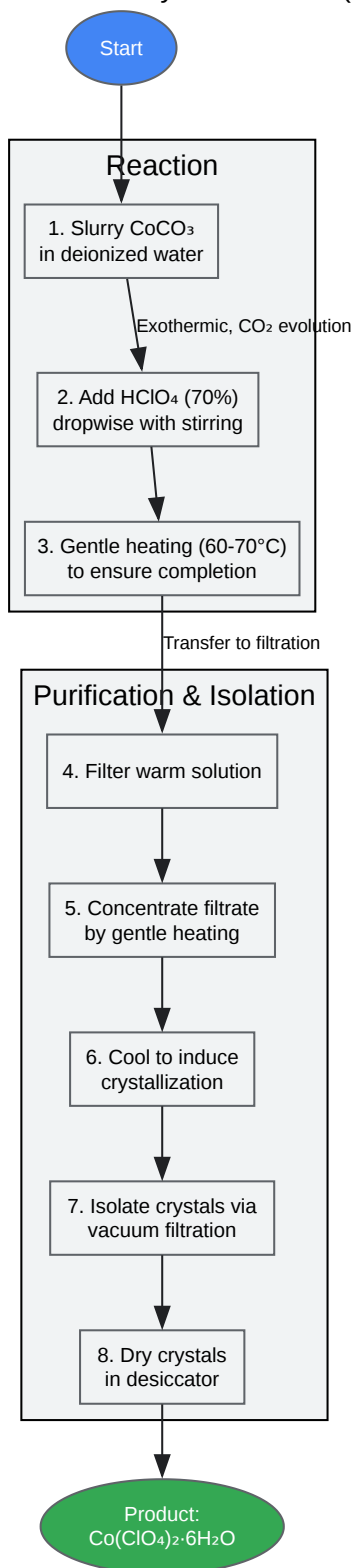
Materials:

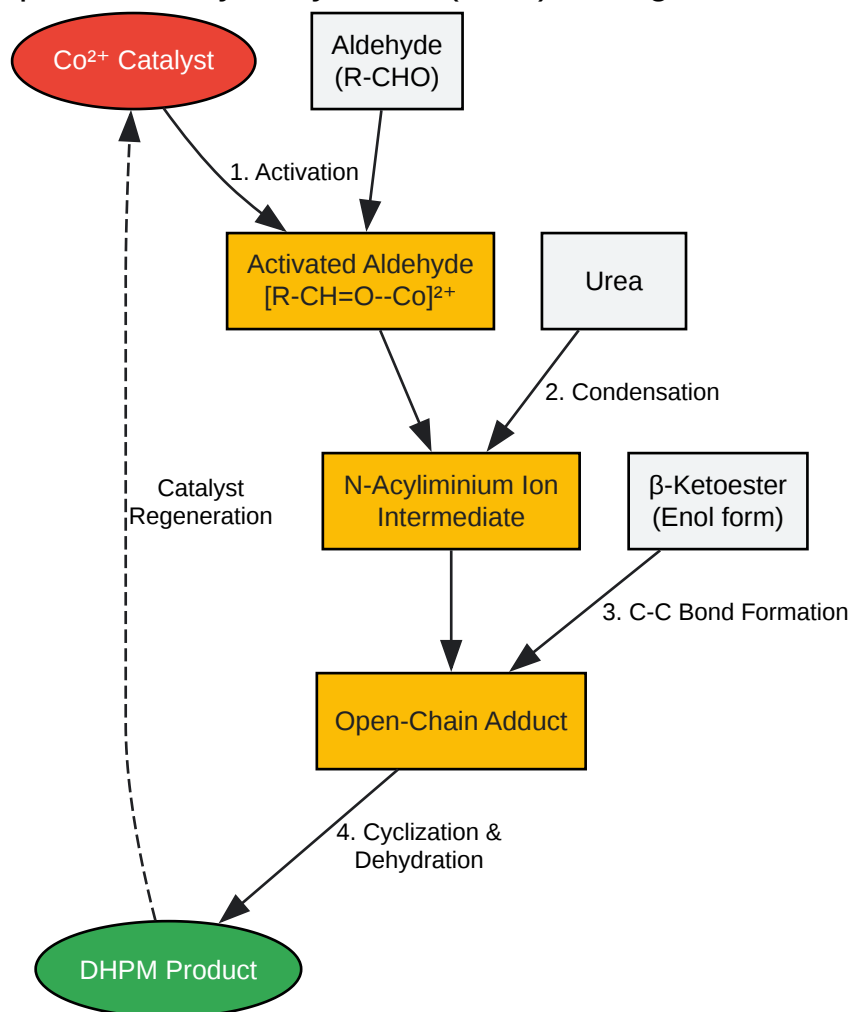
- Cobalt(II) carbonate (CoCO_3)
- 70% Perchloric acid (HClO_4)
- Deionized water

- Beaker, magnetic stirrer, heating mantle, filtration apparatus

Protocol:

- In a 250 mL beaker, create a slurry of cobalt(II) carbonate in a minimal amount of deionized water.
- Place the beaker on a magnetic stirrer in a fume hood.
- Slowly, and with constant stirring, add a stoichiometric amount of 70% perchloric acid dropwise to the slurry. The reaction is exothermic and will produce CO₂ gas, causing effervescence.
 - Reaction: $\text{CoCO}_3 + 2 \text{HClO}_4 \rightarrow \text{Co}(\text{ClO}_4)_2 + \text{H}_2\text{O} + \text{CO}_2$ [\[1\]](#)
- Continue adding acid until all the cobalt carbonate has reacted and the effervescence ceases. The solution should turn a clear, deep red color.
- Gently heat the solution to approximately 60-70°C to ensure the reaction is complete and to dissolve any remaining solids.
- Filter the warm solution to remove any unreacted starting material or impurities.
- Transfer the clear filtrate to an evaporating dish and gently heat to reduce the volume of the solvent. Do not boil to dryness.
- Allow the concentrated solution to cool slowly to room temperature, followed by further cooling in an ice bath to induce crystallization.
- Collect the resulting dark-red crystals of Co(ClO₄)₂·6H₂O by vacuum filtration and wash with a small amount of ice-cold deionized water.
- Dry the crystals in a desiccator over a suitable drying agent.

Experimental Workflow: Synthesis of $\text{Co}(\text{ClO}_4)_2 \cdot 6\text{H}_2\text{O}$ 

Proposed Catalytic Cycle: $\text{Co}(\text{ClO}_4)_2$ in Biginelli Reaction[Click to download full resolution via product page](#)**Need Custom Synthesis?**

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